

Unveiling 3,5-Dimethoxyphenol: A Technical Guide to Its Natural Occurrence and Sources

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Compound of Interest

Compound Name: 3,5-Dimethoxyphenol

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Introduction

3,5-Dimethoxyphenol, also known as phloroglucinol dimethyl ether or taxicatigenin, is a methoxyphenol that has garnered significant interest in various scientific fields.[1] Its presence as a natural product in a diverse range of organisms, from plants and fungi to its role as a biomarker in human metabolism, underscores its biological importance. Furthermore, its utility as a versatile precursor in the synthesis of pharmaceuticals, agrochemicals, and cosmetics highlights its industrial relevance.[2][3] This technical guide provides an in-depth exploration of the natural occurrence and sources of **3,5-Dimethoxyphenol**, complete with quantitative data, detailed experimental protocols, and visualizations of its biosynthetic pathway.

Natural Occurrence of 3,5-Dimethoxyphenol

3,5-Dimethoxyphenol is found across different biological kingdoms, indicating a widespread, albeit often in trace amounts, distribution.

In Plants

The most well-documented natural source of **3,5-Dimethoxyphenol** is the yew tree (*Taxus baccata*). It is considered a key marker for ingestion of yew leaves, which are known to be toxic.[1][4][5][6] The compound is an aglycone of the cyanogenic glycoside taxicatine.[1]

Beyond its role in toxicology, **3,5-Dimethoxyphenol** has been detected in a variety of edible plants, suggesting its role as a constituent of the human diet. These include:

- Fruits: Half-highbush blueberry (*Vaccinium* spp.)[\[1\]](#)
- Nuts: Chestnut (*Castanea* spp.)[\[1\]](#)
- Herbs and Spices: Pot marjoram (*Origanum onites*), chervil (*Anthriscus cerefolium*), and cumin (*Cuminum cyminum*).[\[1\]](#)[\[7\]](#)
- Other Vegetables: Common salsify (*Tragopogon porrifolius*) and white lupine (*Lupinus albus*).[\[7\]](#)

Methoxyphenols, in general, are components of lignin, a complex polymer that provides structural support to plant tissues. High concentrations of related methoxyphenols are found in the resins, bark, and wood of pine, spruce, and willow.[\[8\]](#)

In Fungi

Certain fungi are capable of metabolizing and transforming phenolic compounds, leading to the formation of **3,5-Dimethoxyphenol**. The fungus *Trametes versicolor* has been shown to transform sinapic acid, a structurally related compound.[\[9\]](#) Additionally, *Streptomyces antioxidans* has been reported to contain **3,5-Dimethoxyphenol**.[\[10\]](#) Other fungal species, such as *Gaeumannomyces graminis*, *Phanerochaete chrysosporium*, and various *Pleurotus* species, are known to degrade and biotransform related methoxyphenols.[\[8\]](#)

In Humans and Animals

3,5-Dimethoxyphenol is detected in human urine and is considered a potential biomarker for the consumption of foods in which it is naturally present.[\[1\]](#)[\[7\]](#) It is also a known metabolite in humans following the ingestion of *Taxus baccata* leaves.[\[4\]](#)[\[8\]](#)

Quantitative Data on 3,5-Dimethoxyphenol Occurrence

The concentration of **3,5-Dimethoxyphenol** can vary significantly depending on the source and the methods of extraction and analysis. The most comprehensive quantitative data

currently available comes from toxicological studies of yew poisoning.

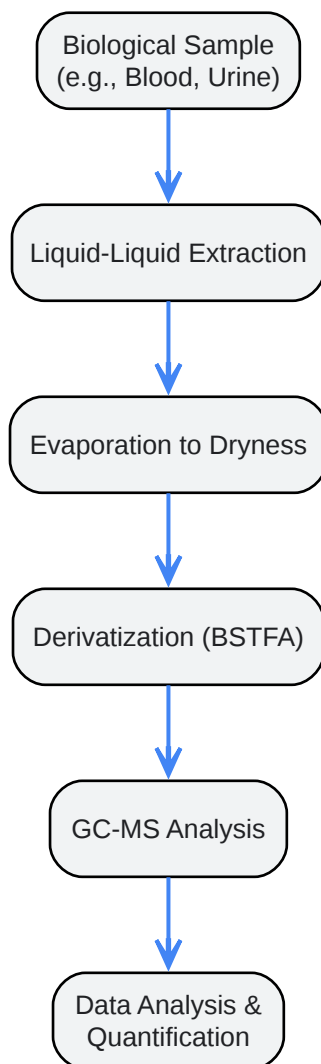
| Source Matrix (Human) | Concentration Range | Analytical Method | Reference |
|------------------------------------|---------------------|-------------------|---|
| Blood | 82 - 417 ng/mL | GC-MS | [4] [7] |
| Blood | 146 ng/mL | GC-MS | [1] |
| Urine | 56 ng/mL | GC-MS | [1] |
| Urine (after enzymatic hydrolysis) | 23,000 µg/L | LC-MS/MS | [10] |
| Bile | 50 ng/mL | GC-MS | [1] |
| Gastric Contents | 360 ng/g | GC-MS | [1] |

Note: Quantitative data for **3,5-Dimethoxyphenol** in most plant, fungal, and food sources is not widely available in the reviewed literature.

Biosynthesis of 3,5-Dimethoxyphenol

The biosynthesis of **3,5-Dimethoxyphenol** originates from the polyketide pathway, with phloroglucinol as the central precursor. The pathway involves the following key steps:

- **Phloroglucinol Synthesis:** The biosynthesis is initiated by the condensation of three molecules of malonyl-CoA, a reaction catalyzed by a type III polyketide synthase, to form phloroglucinol.
- **Stepwise Methylation:** Phloroglucinol then undergoes a series of methylation reactions, catalyzed by S-adenosyl-L-methionine (SAM)-dependent O-methyltransferases (OMTs). In the biosynthesis of the related compound 1,3,5-trimethoxybenzene in *Rosa chinensis*, a specific phloroglucinol O-methyltransferase (POMT) catalyzes the first methylation of phloroglucinol to produce 3,5-dihydroxyanisole.[\[2\]](#) Subsequent methylation steps, including the formation of **3,5-dimethoxyphenol**, are catalyzed by other OMTs, such as orcinol O-methyltransferases (OOMTs).[\[2\]](#)



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